

Dibenzyl Phosphate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dibenzyl phosphate*

Cat. No.: *B196167*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dibenzyl phosphate (DBP) is a versatile organophosphate compound widely utilized in organic synthesis and medicinal chemistry. Its unique properties as a phosphorylating agent and its role as a key intermediate in the synthesis of various molecules, including active pharmaceutical ingredients (APIs), make it a compound of significant interest. This technical guide provides an in-depth overview of the core chemical properties of **dibenzyl phosphate**, detailed experimental protocols for its synthesis and purification, and a summary of its key applications in research and development.

Chemical and Physical Properties

Dibenzyl phosphate is a white to off-white crystalline powder.^[1] It is stable under recommended storage conditions (0-8°C) and is utilized in a variety of chemical reactions due to the reactivity of its phosphate group and the protective nature of the benzyl groups, which can be removed under specific conditions.

Structural and General Properties

Property	Value	Reference
Chemical Name	Dibenzyl phosphate	[1]
Synonyms	Dibenzyl hydrogen phosphate, Phosphoric acid dibenzyl ester	[1]
CAS Number	1623-08-1	[1]
Molecular Formula	C ₁₄ H ₁₅ O ₄ P	[1]
Molecular Weight	278.24 g/mol	[1]
Appearance	White to off-white to greenish powder	[1]

Physical Properties

Property	Value	Reference
Melting Point	78-80 °C (lit.)	[2]
Boiling Point	427.6 ± 48.0 °C (Predicted)	
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, and methanol. Sparingly soluble in water.	
Storage Temperature	2-8°C	[2]

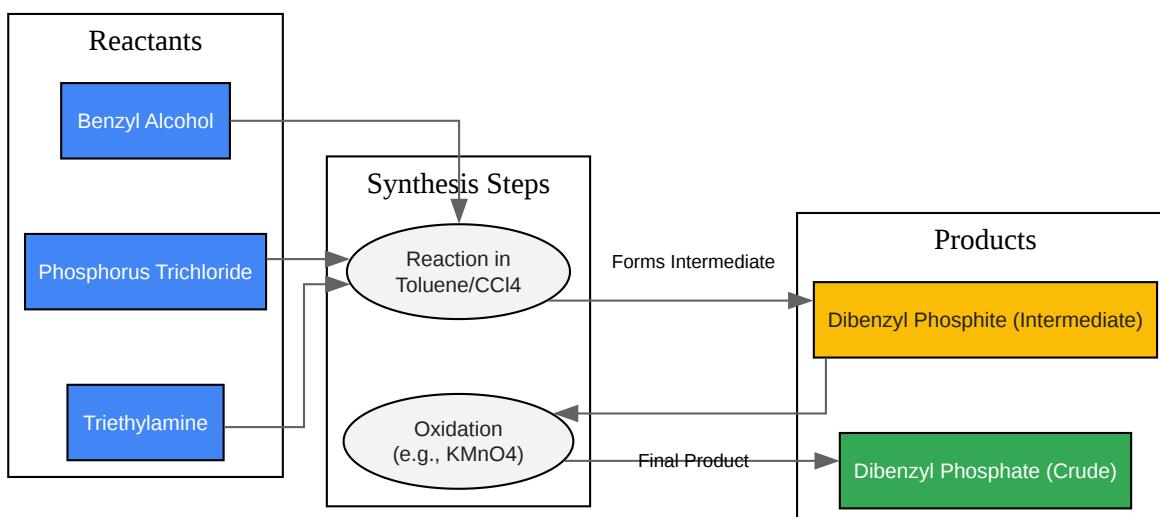
Experimental Protocols

Synthesis of Dibenzyl Phosphate

Dibenzyl phosphate can be synthesized through several methods. A common approach involves the reaction of benzyl alcohol with phosphorus trichloride to form dibenzyl phosphite, which is then oxidized to **dibenzyl phosphate**.[\[3\]](#)[\[4\]](#)

Protocol: Synthesis from Benzyl Alcohol and Phosphorus Trichloride[\[3\]](#)[\[5\]](#)

- Reaction Setup: A flame-dried, three-necked round-bottomed flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with benzyl alcohol and a suitable solvent such as toluene or carbon tetrachloride.[3][4] Triethylamine is added as an acid scavenger.[4]
- Addition of Phosphorus Trichloride: The flask is cooled in an ice bath, and a solution of phosphorus trichloride in the same solvent is added dropwise from the dropping funnel while maintaining the temperature below 5°C.
- Reaction: After the addition is complete, the reaction mixture is stirred at room temperature for several hours until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Work-up: The reaction mixture is filtered to remove triethylamine hydrochloride. The filtrate, containing dibenzyl phosphite, is then subjected to oxidation.
- Oxidation: An oxidizing agent, such as a permanganate in an alkaline solution, is added to the dibenzyl phosphite solution to yield **dibenzyl phosphate**.[3]
- Isolation: The product is isolated through a series of extractions and precipitations. The crude product can then be purified as described in the protocol below.



[Click to download full resolution via product page](#)Diagram 1: Synthesis of **Dibenzyl Phosphate**.

Purification of Dibenzyl Phosphate

Purification of the crude **dibenzyl phosphate** is crucial to remove unreacted starting materials and byproducts. Recrystallization is a common and effective method.[5]

Protocol: Purification by Recrystallization[5]

- Dissolution: The crude **dibenzyl phosphate** is dissolved in a minimal amount of a suitable hot solvent mixture, such as ethyl acetate/petroleum ether (1:3 v/v).[5]
- Hot Filtration (Optional): If insoluble impurities are present, the hot solution is filtered through a pre-warmed funnel to remove them.
- Crystallization: The filtrate is allowed to cool slowly to room temperature, and then further cooled in an ice bath to induce crystallization.
- Isolation of Crystals: The resulting crystals are collected by vacuum filtration using a Büchner funnel.
- Washing: The crystals are washed with a small amount of cold solvent to remove any remaining soluble impurities.
- Drying: The purified crystals are dried under vacuum to remove residual solvent. The purity can be assessed by measuring the melting point and using analytical techniques such as HPLC or NMR spectroscopy.

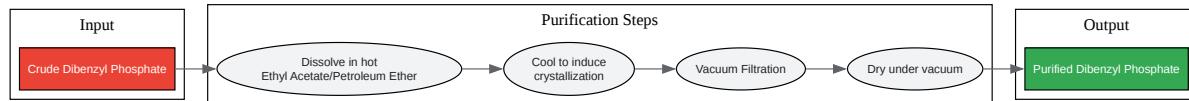
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Diagram 2: Purification of **Dibenzyl Phosphate**.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **dibenzyl phosphate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **dibenzyl phosphate** typically shows characteristic signals for the aromatic protons of the benzyl groups and the methylene protons adjacent to the phosphate oxygen.
- ^{13}C NMR: The carbon NMR spectrum provides information about the carbon skeleton, with distinct signals for the aromatic carbons and the methylene carbons.
- ^{31}P NMR: Phosphorus-31 NMR is a powerful tool for characterizing organophosphorus compounds. **Dibenzyl phosphate** exhibits a characteristic chemical shift in the ^{31}P NMR spectrum.[\[6\]](#)

Experimental Considerations for ^{31}P NMR:[\[6\]](#)

- Sample Preparation: A concentration of 2-10 mg of the sample is dissolved in 0.6-1.0 mL of a suitable deuterated solvent (e.g., CDCl_3). The solution should be free of particulate matter.
- Referencing: Chemical shifts are typically referenced to an external standard of 85% phosphoric acid.
- Decoupling: Spectra are often recorded with proton decoupling to simplify the spectrum to a single sharp signal for the phosphorus nucleus.

Infrared (IR) Spectroscopy

The IR spectrum of **dibenzyl phosphate** displays characteristic absorption bands corresponding to its functional groups.

Sample Preparation for IR Spectroscopy:

- KBr Pellet: A small amount of the solid sample is finely ground with dry potassium bromide (KBr) and pressed into a thin, transparent pellet.
- Nujol Mull: The solid sample is ground with a few drops of Nujol (mineral oil) to form a paste, which is then placed between two salt plates (e.g., KBr or NaCl).

Expected IR Absorptions:

- P=O stretch: A strong absorption band is typically observed in the region of 1250-1300 cm^{-1} .
- P-O-C stretch: Strong absorptions corresponding to the P-O-C linkages are expected.
- C-H stretch (aromatic and aliphatic): Bands corresponding to the C-H bonds of the benzyl groups will be present.
- C=C stretch (aromatic): Absorptions characteristic of the aromatic rings will be observed.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **dibenzyl phosphate**.

Experimental Protocol for Electrospray Ionization (ESI) MS:

- Sample Preparation: A dilute solution of **dibenzyl phosphate** is prepared in a suitable solvent system, often a mixture of acetonitrile and water with a small amount of formic acid or ammonium acetate to promote ionization.
- Infusion: The sample solution is introduced into the ESI source at a constant flow rate.
- Ionization: A high voltage is applied to the tip of the infusion needle, causing the sample to form a fine spray of charged droplets. As the solvent evaporates, ions of the analyte are released into the gas phase.
- Analysis: The ions are guided into the mass analyzer, where they are separated based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated.

Applications in Research and Drug Development

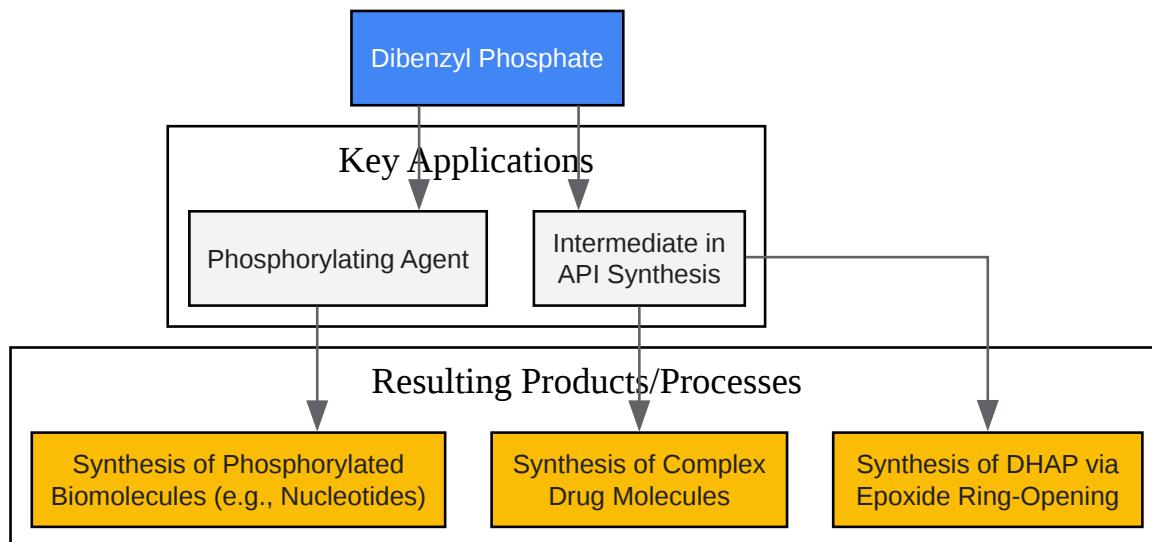
Dibenzyl phosphate is a valuable reagent in organic synthesis, particularly in the development of pharmaceuticals.^{[7][8]}

Phosphorylating Agent

Dibenzyl phosphate serves as a key phosphorylating agent.^[9] The benzyl groups act as protecting groups for the phosphate moiety, which can be selectively removed by hydrogenolysis. This allows for the controlled introduction of a phosphate group into a target molecule. This is particularly important in the synthesis of phosphorylated biomolecules such as nucleotides, phospholipids, and phosphopeptides.

Intermediate in API Synthesis

Dibenzyl phosphate is used as a reactant in the synthesis of various active pharmaceutical ingredients (APIs).^{[7][8]} For example, it is used in the ring-opening reaction of epoxides to synthesize important intermediates like dihydroxyacetone phosphate (DHAP).^[2] Its ability to introduce a phosphate group makes it a crucial building block in the synthesis of complex drug molecules.



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Diagram 3: Applications of **Dibenzyl Phosphate**.

Safety and Handling

Dibenzyl phosphate is classified as an eye irritant.^[2] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as safety glasses, gloves, and a lab coat. It should be handled in a well-ventilated area.

Conclusion

Dibenzyl phosphate is a cornerstone reagent in modern organic and medicinal chemistry. Its well-defined chemical and physical properties, coupled with its utility as a versatile phosphorylating agent and synthetic intermediate, ensure its continued importance in the research and development of new chemical entities and pharmaceutical products. This guide provides a foundational understanding of its properties and practical applications for professionals in the field.

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